

An In-depth Technical Guide to 2-Methoxyethyl Cyanoacetate: Discovery, Synthesis, and Properties

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Compound of Interest

Compound Name: 2-Methoxyethyl cyanoacetate

Cat. No.: B083140

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-Methoxyethyl cyanoacetate**, a versatile building block in organic synthesis. The document details its chemical and physical properties, outlines the primary methods for its synthesis, and explores its historical context. While the initial discovery of this specific ester is not prominently documented in readily available literature, its development is intrinsically linked to the broader history of cyanoacetic acid and its esters. This guide offers detailed experimental protocols for its preparation and presents key quantitative data in a structured format to support its application in research and development.

Introduction

2-Methoxyethyl cyanoacetate, with the chemical formula $C_6H_9NO_3$, is a cyanoacetate ester recognized for its utility as a key intermediate in the synthesis of a wide array of organic compounds.^[1] Its bifunctional nature, possessing both a nitrile and an ester group, allows for diverse chemical transformations, making it a valuable precursor in the pharmaceutical and specialty chemical industries. This guide aims to provide a detailed technical resource for professionals engaged in chemical synthesis and drug development, covering the fundamental

aspects of **2-Methoxyethyl cyanoacetate** from its synthesis to its physicochemical characteristics.

Discovery and History

While the exact date and attribution for the first synthesis of **2-Methoxyethyl cyanoacetate** are not clearly documented in readily accessible historical records, its origins are rooted in the broader development of cyanoacetic acid and its esters. The Beilstein Registry Number for **2-Methoxyethyl cyanoacetate** is 1766090. The Beilstein database, which dates back to the 18th century, is a comprehensive repository of organic chemistry information, and the inclusion of this compound signifies its established presence in the chemical literature.^[2]

The synthesis of various cyanoacetic acid esters became a subject of interest following the discovery and isolation of cyanoacetic acid itself. The general methods for esterification, well-established in the 19th and early 20th centuries, were likely applied to a range of alcohols, including 2-methoxyethanol, leading to the eventual synthesis of the title compound. The development of industrial processes for producing cyanoacetic acid and its derivatives has further solidified the role of esters like **2-Methoxyethyl cyanoacetate** in commercial and research applications.^{[3][4][5]}

Physicochemical Properties

A thorough understanding of the physical and chemical properties of **2-Methoxyethyl cyanoacetate** is essential for its effective use in synthesis. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Formula	C ₆ H ₉ NO ₃	[1]
Molecular Weight	143.14 g/mol	[1]
Appearance	Colorless to pale yellow liquid	[1]
Density	1.127 g/mL at 25 °C	
Boiling Point	98-100 °C at 1 mmHg	
Refractive Index (n _{20/D})	1.434	
CAS Number	10258-54-5	
Beilstein Registry Number	1766090	

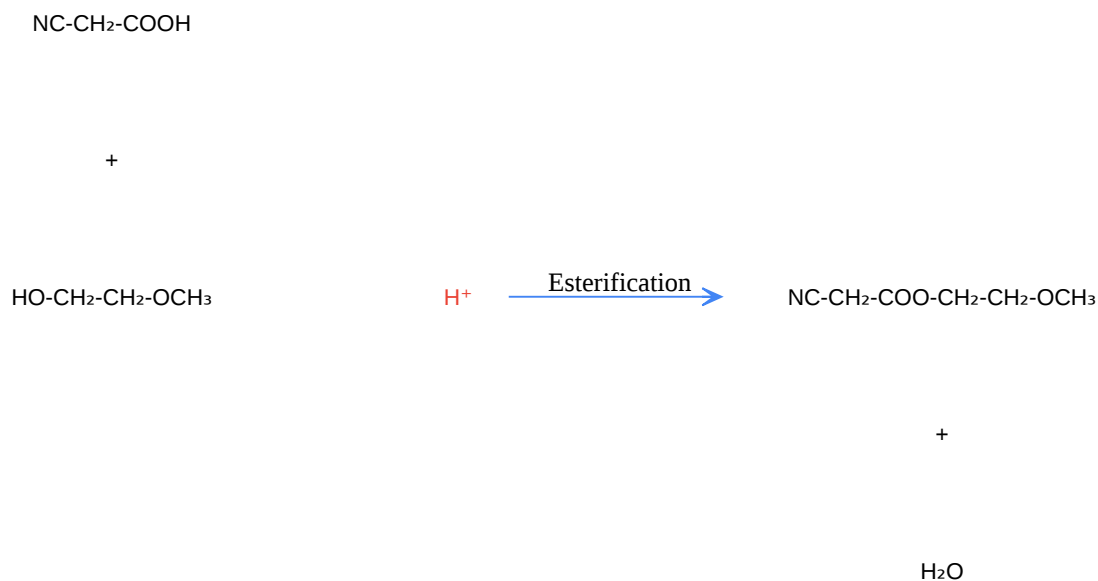
Synthesis of 2-Methoxyethyl Cyanoacetate

There are two primary methods for the synthesis of **2-Methoxyethyl cyanoacetate**: direct esterification of cyanoacetic acid and transesterification of another cyanoacetate ester.

Direct Esterification

The most common and straightforward method for synthesizing **2-Methoxyethyl cyanoacetate** is the direct esterification of cyanoacetic acid with 2-methoxyethanol.[1] This reaction is typically catalyzed by a strong acid.

Reaction Scheme:



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Figure 1: Direct esterification of cyanoacetic acid.

Experimental Protocol:

A detailed experimental protocol for the direct esterification of cyanoacetic acid with 2-methoxyethanol is as follows:

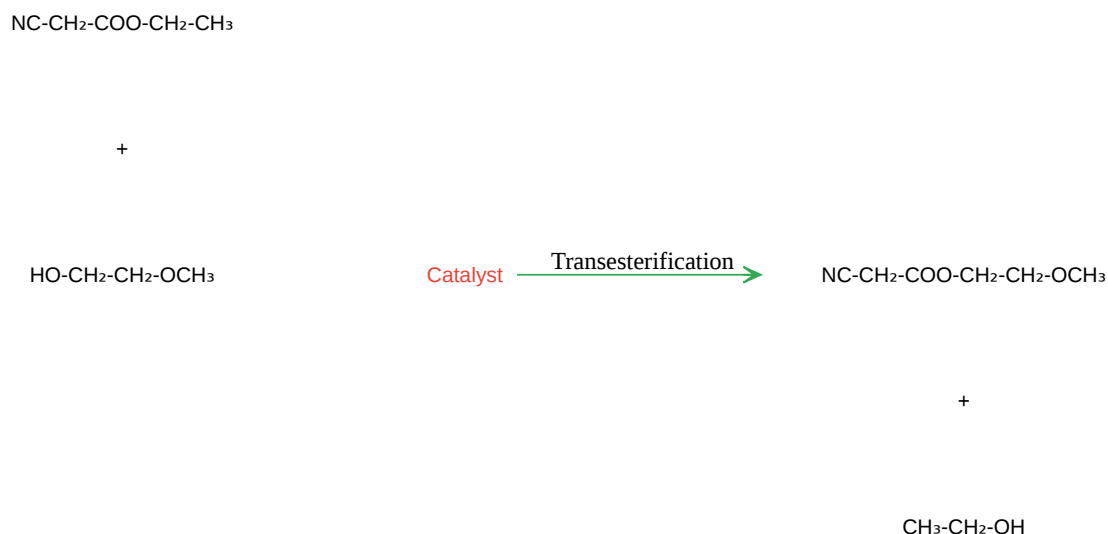
- Apparatus Setup: A round-bottom flask is equipped with a magnetic stirrer, a reflux condenser, and a Dean-Stark trap to remove the water formed during the reaction.
- Reagents:
 - Cyanoacetic acid (1.0 mol)
 - 2-Methoxyethanol (1.2 mol, slight excess)

- p-Toluenesulfonic acid (catalyst, 0.02 mol)
- Toluene (solvent, to fill the Dean-Stark trap)
- Procedure: a. To the round-bottom flask, add cyanoacetic acid, 2-methoxyethanol, and p-toluenesulfonic acid. b. Add enough toluene to fill the arm of the Dean-Stark trap. c. Heat the mixture to reflux. The water produced during the esterification will be collected in the Dean-Stark trap as an azeotrope with toluene. d. Continue the reaction until the theoretical amount of water has been collected, indicating the completion of the reaction. e. Cool the reaction mixture to room temperature. f. Wash the organic layer with a saturated sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine. g. Dry the organic layer over anhydrous magnesium sulfate. h. Filter the drying agent and remove the solvent under reduced pressure. i. Purify the crude product by vacuum distillation to obtain pure **2-Methoxyethyl cyanoacetate**.

Transesterification

An alternative route to **2-Methoxyethyl cyanoacetate** is through the transesterification of a more common cyanoacetate ester, such as ethyl cyanoacetate, with 2-methoxyethanol.^[1] This method is particularly useful when cyanoacetic acid is not readily available.

Reaction Scheme:



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Figure 2: Transesterification synthesis route.

Experimental Protocol:

A general experimental protocol for the transesterification synthesis is as follows:

- Apparatus Setup: A distillation apparatus is required to remove the lower-boiling alcohol (ethanol in this case) to drive the equilibrium towards the product.
- Reagents:
 - Ethyl cyanoacetate (1.0 mol)
 - 2-Methoxyethanol (1.5 mol, in excess)
 - Sodium methoxide (catalyst, small catalytic amount)

- Procedure: a. Combine ethyl cyanoacetate and 2-methoxyethanol in the reaction flask. b. Add a catalytic amount of sodium methoxide. c. Heat the mixture to a temperature that allows for the distillation of the ethanol formed during the reaction. d. Continuously remove the ethanol from the reaction mixture. e. Once the reaction is complete (monitored by techniques such as GC-MS), cool the mixture. f. Neutralize the catalyst with a weak acid (e.g., acetic acid). g. Purify the product by vacuum distillation to separate it from the excess 2-methoxyethanol and any side products.

Applications in Synthesis

2-Methoxyethyl cyanoacetate serves as a versatile precursor in various organic transformations. The presence of the activated methylene group allows for facile alkylation and condensation reactions. It is a key starting material for the synthesis of more complex molecules, including pharmaceuticals, agrochemicals, and specialty polymers.

Conclusion

2-Methoxyethyl cyanoacetate is a valuable and versatile chemical intermediate with well-defined physical and chemical properties. While the specific historical details of its initial discovery remain elusive, its synthesis is readily achieved through established methods of esterification and transesterification. The detailed protocols and compiled data in this guide are intended to support researchers and professionals in the effective utilization of this compound in their synthetic endeavors.

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